

Technical Guide: Material Safety of Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate

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Compound of Interest

Compound Name: Methyl 4-
((benzyloxy)carbonyl)amino)-3-
oxobutanoate

Cat. No.: B113062

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate** (CAS No. 82961-77-1). The information is intended to guide laboratory practices, ensuring the safe handling, storage, and disposal of this compound.

Chemical and Physical Properties

Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate is a solid at room temperature.[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Source
CAS Number	82961-77-1	[1] [2]
Molecular Formula	C13H15NO5	[2]
Molecular Weight	265.26 g/mol	[2]
Appearance	Solid	[1]
Melting Point	53.5-55.0 °C	[1]
Boiling Point	379-449°C at 760 mmHg	[2]
Purity	≥95%	[2]

Hazard Identification and Safety Information

This compound is classified as hazardous. The following table summarizes the GHS hazard classifications and precautionary statements.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation	GHS07	Warning	H315: Causes skin irritation. [1]
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation. [1]
Specific Target Organ Toxicity	GHS07	Warning	H335: May cause respiratory irritation. [1]
Acute Oral Toxicity	GHS07	Warning	H302: Harmful if swallowed. [1]

Precautionary Statements:

A comprehensive list of precautionary statements is provided below for safe handling and emergency response.

Category	Precautionary Statement Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spay. [1]
P264		Wash skin thoroughly after handling. [1]
P270		Do not eat, drink or smoke when using this product. [1]
P271		Use only outdoors or in a well-ventilated area. [1]
P280		Wear protective gloves/protective clothing/ eye protection/ face protection. [1]
Response	P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1]
P330		Rinse mouth. [1]
Storage	P405	Store locked up. [1]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

General Handling and Personal Protective Equipment (PPE)

Due to the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

Engineering Controls:

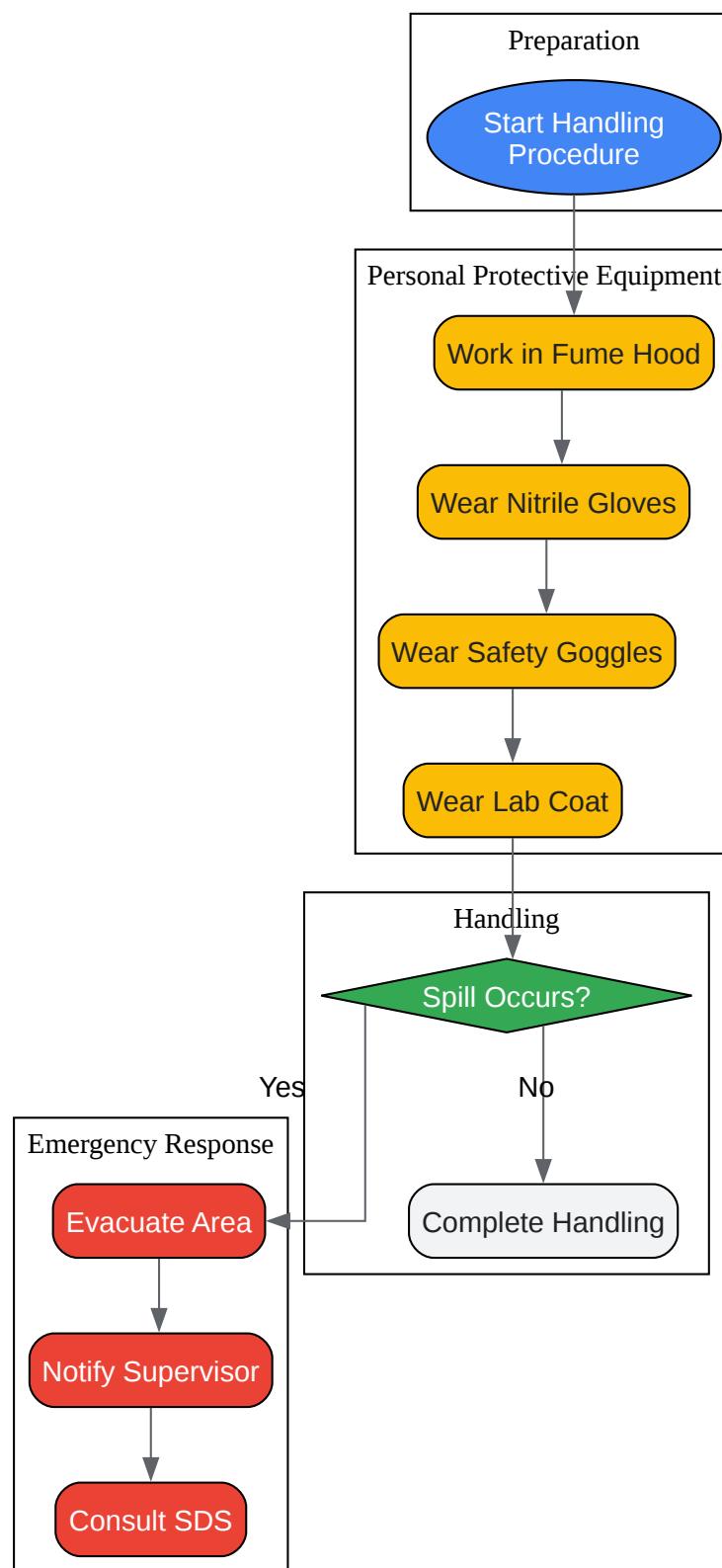
- All manipulations of this compound should be performed in a certified chemical fume hood to minimize inhalation exposure.

Personal Protective Equipment:

- Eye Protection: Chemical safety goggles or a face shield are required.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.
- Body Protection: A laboratory coat should be worn at all times.

Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.



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Figure 1: Personal Protective Equipment (PPE) Workflow

First Aid Measures

In case of exposure, follow these first-aid guidelines:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Storage

Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. Long-term storage in a cool, dry place is recommended.[2]

Disposal

Disposal of this compound and its containers must be in accordance with local, state, and federal regulations. It should be treated as hazardous waste.

General Disposal Protocol for Carbamate Compounds:

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container. The container should be compatible with the chemical and clearly marked as "Hazardous Waste."
- Segregation: Do not mix with other waste streams unless compatibility is confirmed.
- Spill Management: In case of a spill, use an inert absorbent material (e.g., vermiculite, sand) to contain the spill. Collect the absorbed material and place it in the hazardous waste container.

- Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by a licensed hazardous waste disposal facility.

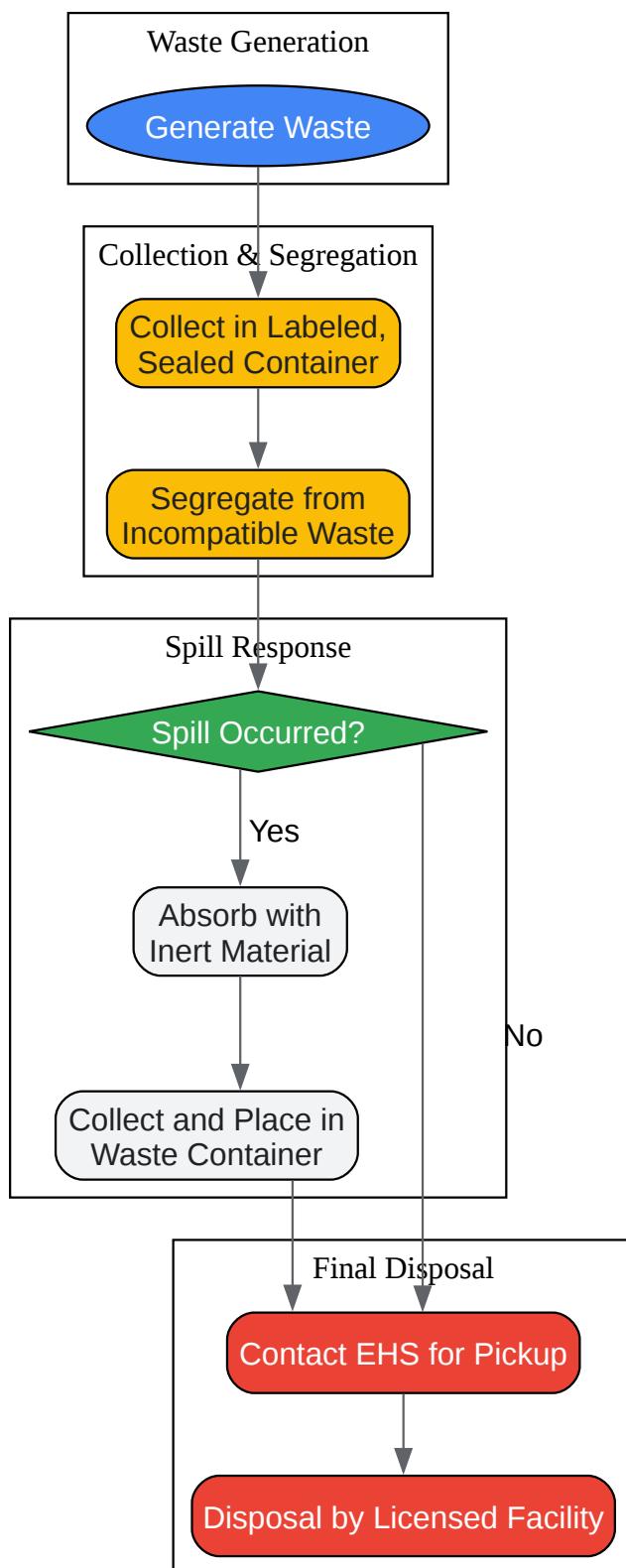
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Figure 2: Hazardous Waste Disposal Workflow

Synthesis Protocol Overview

The synthesis of **Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate** can be achieved through the reaction of an N-benzyloxycarbonyl-protected amino acid with an enolate of an acetate. A general procedure is outlined below.

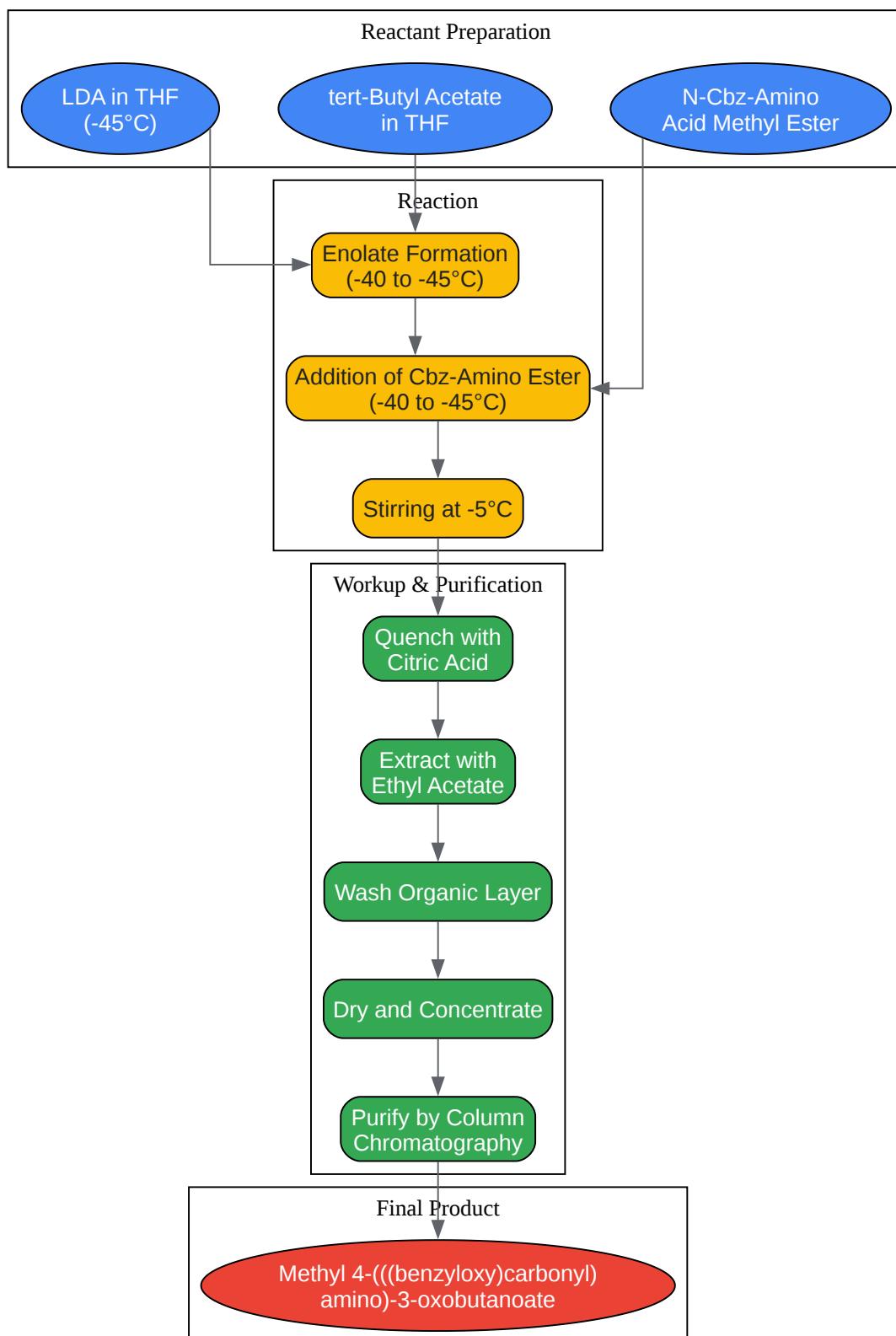
Materials:

- N-benzyloxycarbonyl-protected amino acid methyl ester
- Lithium diisopropylamide (LDA)
- tert-Butyl acetate
- Anhydrous tetrahydrofuran (THF)
- Citric acid solution
- Ethyl acetate
- Saturated sodium chloride solution
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- In an argon atmosphere, a solution of LDA in a suitable solvent is dissolved in anhydrous THF and cooled to -45°C.
- A solution of tert-butyl acetate in THF is added dropwise while maintaining the temperature between -40°C and -45°C.
- The resulting solution is stirred at -50°C for 30 minutes.

- A solution of the N-benzyloxycarbonyl-protected amino acid methyl ester is added dropwise, maintaining the temperature between -40°C and -45°C.
- After the addition is complete, the reaction temperature is raised to -5°C and stirred for several hours.
- The reaction is quenched by the addition of a citric acid solution.
- The mixture is extracted with ethyl acetate. The organic layers are combined and washed sequentially with citric acid solution, saturated sodium chloride solution, saturated sodium bicarbonate solution, and again with saturated sodium chloride solution.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and concentrated.
- The crude product is purified by silica gel column chromatography.



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Figure 3: General Synthesis Workflow

Toxicological Information

Currently, no specific acute toxicity data is available for this product. The hazard assessment is based on the classification of similar compounds. Handle with care and avoid all routes of exposure.

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under normal conditions.
- Conditions to Avoid: Incompatible products.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: No information available.
- Hazardous Polymerization: Does not occur.

This technical guide is intended for use by qualified individuals trained in handling hazardous chemicals. The information provided is based on currently available data and should be used as a supplement to, not a replacement for, professional judgment and institutional safety protocols.

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References

1. Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate | 82961-77-1 [sigmaaldrich.com]
2. 82961-77-1 Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate AKSci 2817AC [aksci.com]

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